

2-Fluoro-3-methoxyphenylboronic acid

molecular weight

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Compound of Interest

Compound Name: 2-Fluoro-3-methoxyphenylboronic acid

Cat. No.: B151145

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An In-depth Guide to the Molecular Weight of 2-Fluoro-3-methoxyphenylboronic acid

For researchers, scientists, and professionals in drug development, precise molecular data is the cornerstone of discovery. This document provides a detailed examination of the molecular weight of **2-Fluoro-3-methoxyphenylboronic acid** (CAS Number: 352303-67-4), a compound of interest in synthetic chemistry and pharmaceutical research.

Compound Identification and Properties

2-Fluoro-3-methoxyphenylboronic acid is a functionalized phenylboronic acid derivative. Its key identifiers and physicochemical properties are summarized below. The molecular weight is consistently reported as 169.95 g/mol [1][2][3][4][5].

Identifier	Value
IUPAC Name	(2-fluoro-3-methoxyphenyl)boronic acid[3][4]
CAS Number	352303-67-4[1][3][6]
Molecular Formula	C ₇ H ₈ BFO ₃ [2][3][4][5][6]
Molecular Weight	169.95 g/mol [1][2][3][4][5]
Melting Point	117-122 °C[1][3]

Molecular Weight Calculation

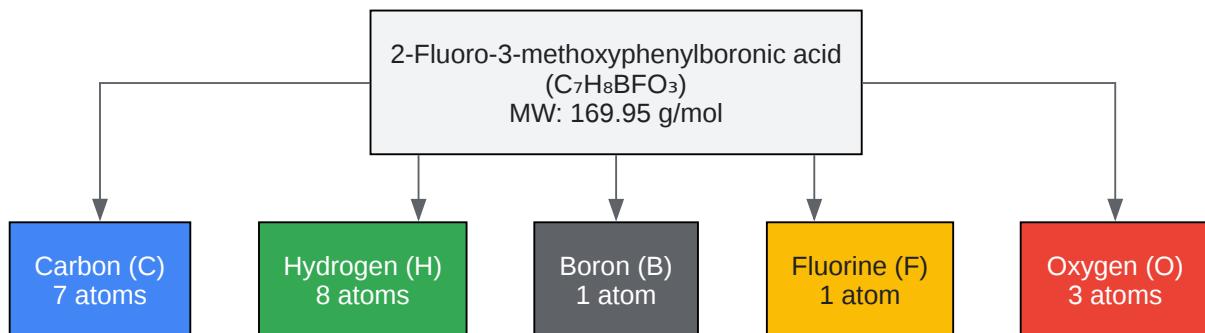
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **2-Fluoro-3-methoxyphenylboronic acid**, based on its molecular formula $C_7H_8BFO_3$, is detailed in the following table. Standard atomic weights published by the IUPAC are used for this calculation.

Element (Symbol)	Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	7	12.011	84.077
Hydrogen (H)	8	1.008	8.064
Boron (B)	1	10.811	10.811
Fluorine (F)	1	18.998	18.998
Oxygen (O)	3	15.999	47.997
Total Molecular Weight	169.947		

Note: The calculated molecular weight of 169.947 g/mol aligns closely with the commonly cited value of 169.95 g/mol .

Elemental Composition Workflow

The logical relationship for determining the molecular weight is based on the compound's elemental composition. This workflow can be visualized as a hierarchical breakdown from the compound to its individual atomic components.

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Caption: Elemental composition of the target compound.

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References

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